

Technical Monograph: 2-Chloro-6-formyl-3-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Chloro-6-formyl-3-nitrobenzoic acid

Cat. No.: B13257556

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Advanced Scaffolds for Heterocyclic Drug Discovery

Executive Summary

This technical guide profiles **2-Chloro-6-formyl-3-nitrobenzoic acid** ($C_8H_4ClNO_5$), a highly functionalized aromatic intermediate critical for "scaffold hopping" in medicinal chemistry.^{[1][2]} Unlike simple benzoic acid derivatives, this compound possesses three orthogonal reactive handles—a carboxylic acid, an aldehyde (formyl), and a nitro group—positioned around a halogenated core. This unique geometry makes it a premium precursor for synthesizing fused heterocyclic systems, particularly quinazolinones and indazoles, which are pharmacophores frequently observed in kinase inhibitors and antiviral agents.

Part 1: Physicochemical Characterization^[2]

Precise molecular weight determination is essential for high-resolution mass spectrometry (HRMS) validation during synthesis.^{[1][2]}

1.1 Molecular Weight & Elemental Composition

The molecular weight calculations below distinguish between the Average Molecular Weight (for bulk stoichiometry) and the Monoisotopic Mass (for mass spectrometry identification).

Chemical Formula: $C_8H_4ClNO_5$ [\[1\]](#)[\[2\]](#)

Element	Symbol	Count	Standard Atomic Weight	Contribution (g/mol)
Carbon	C	8	12.011	96.088
Hydrogen	H	4	1.008	4.032
Chlorine	Cl	1	35.45	35.450
Nitrogen	N	1	14.007	14.007
Oxygen	O	5	15.999	79.995
Total	229.57 g/mol			

- Monoisotopic Mass (M+H)⁺ Prediction: 228.977 (based on ³⁵Cl and ¹²C).
- Isotopic Pattern: Expect a distinct M+2 peak at ~33% intensity relative to the base peak due to the ³⁷Cl natural abundance.

1.2 Solubility & Stability Profile

- Solubility: Predicted to be sparingly soluble in water due to the lipophilic chloro-nitro core, but highly soluble in polar aprotic solvents (DMSO, DMF) and moderately soluble in alcohols (MeOH, EtOH).
- pKa Prediction: The carboxylic acid is acidified by the electron-withdrawing nitro and chloro groups (Hammett equation effect), likely lowering the pKa to the 2.5–3.0 range (compared to 4.2 for benzoic acid).
- Stability: The formyl group is susceptible to oxidation (to dicarboxylic acid) in air. Storage under inert atmosphere (Argon/Nitrogen) at -20°C is recommended to prevent autoxidation.
[\[1\]](#)[\[2\]](#)

Part 2: Synthetic Architecture

Synthesizing this compound requires a strategy that introduces the aldehyde functionality without over-oxidizing it to a carboxylic acid. Direct nitration of 2-chloro-6-formylbenzoic acid is risky due to the lability of the aldehyde.^{[1][2]}

Recommended Route: The Benzylic Oxidation Strategy The most robust protocol involves the nitration of a methyl precursor, followed by a controlled radical halogenation and hydrolysis.

Step 1: Nitration of 2-Chloro-6-methylbenzoic Acid^{[1][2]}

- Precursor: 2-Chloro-6-methylbenzoic acid (CAS: 21327-86-6).^{[1][2]}
- Reagents: HNO_3 / H_2SO_4 (Mixed Acid).^{[3][4]}
- Mechanism: The methyl group (position 6) and chlorine (position 2) are both ortho/para directors. However, the carboxylic acid (position 1) is a meta director. The position meta to the acid and para to the chlorine (Position 5) competes with Position 3. However, steric crowding often favors the 3-nitro isomer in highly substituted systems, or it requires separation from the 5-nitro isomer.^{[1][2]}
- Product: 2-Chloro-3-nitro-6-methylbenzoic acid.^{[1][2]}

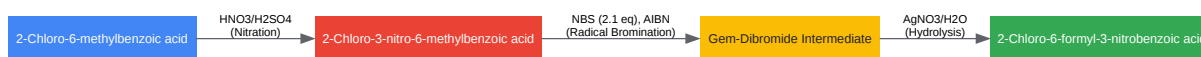
Step 2: Radical Bromination (Wohl-Ziegler Reaction)^{[1][2]}

- Reagents: N-Bromosuccinimide (NBS), AIBN (catalyst), CCl_4 or Trifluorotoluene (solvent).^[1]
- Process: Converts the 6-methyl group to a dibromomethyl group ($-\text{CHBr}_2$).^[2]
- Critical Control: Stoichiometry must be strictly controlled (2.1 equivalents of NBS) to ensure gem-dibromination without brominating the aromatic ring.

Step 3: Hydrolysis to Aldehyde^[2]

- Reagents: AgNO_3 / H_2O or CaCO_3 / H_2O (reflux).
- Mechanism: Hydrolysis of the gem-dibromide yields the aldehyde (formyl group).^[2]

- Why this works: This avoids strong oxidants like KMnO_4 , which would inevitably produce the di-acid (2-chloro-3-nitroisophthalic acid).[1][2]



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Figure 1: Step-wise synthetic pathway avoiding over-oxidation of the aldehyde moiety.

Part 3: Analytical Profiling (QC)[1]

To validate the synthesis, the following analytical signatures must be confirmed.

1. ^1H -NMR Spectroscopy (DMSO-d_6):

- Aldehyde Proton: Look for a distinct singlet downfield at δ 10.0–10.5 ppm.[2] This confirms the formyl group exists and hasn't oxidized to acid.
- Aromatic Protons: Two doublets (if 4,5-positions are unsubstituted) in the aromatic region (δ 7.5–8.5 ppm).[1] The coupling constant (J-value) will indicate ortho coupling (~ 8 Hz).[1][2]
- Acid Proton: Broad singlet at δ 13.0–14.0 ppm (exchangeable with D_2O).

2. IR Spectroscopy (FT-IR):

- $\text{C}=\text{O}$ (Aldehyde): Sharp band at ~ 1690 – 1700 cm^{-1} .
- $\text{C}=\text{O}$ (Acid): Broad band at ~ 1710 – 1730 cm^{-1} .
- NO_2 (Nitro): Distinct symmetric and asymmetric stretches at 1530 cm^{-1} and 1350 cm^{-1} .

Part 4: Drug Development Applications[2]

The primary value of **2-Chloro-6-formyl-3-nitrobenzoic acid** lies in its ability to undergo Reductive Cyclization.[1][2] It serves as a "bifunctional linchpin" for constructing fused heterocycles.[2]

4.1 The Quinazolinone Scaffold

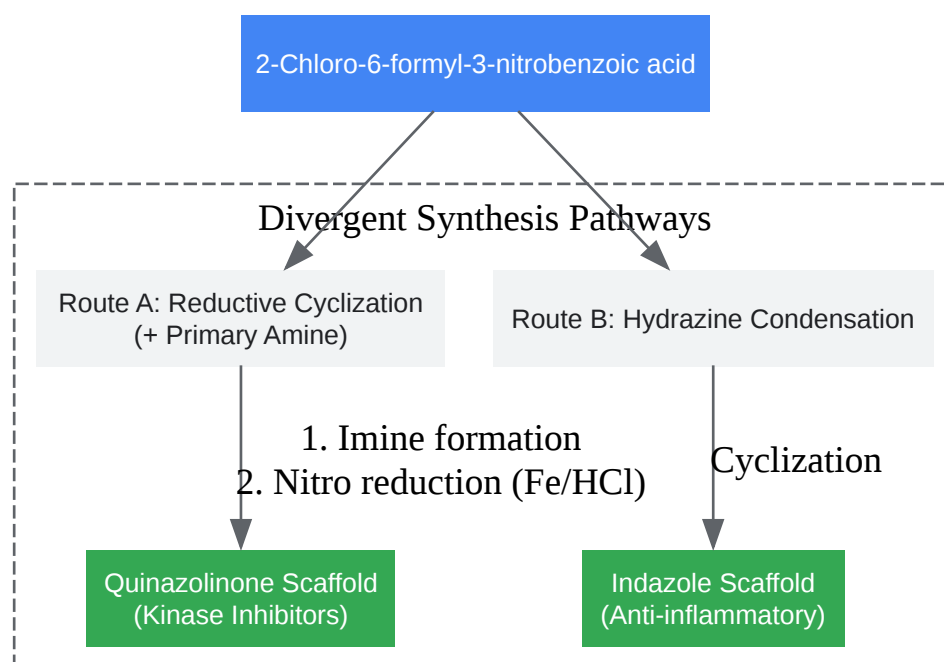
By reacting this intermediate with primary amines followed by reduction, researchers can access 4-quinazolinones, a scaffold found in drugs like Idelalisib (PI3K inhibitor) or Methaqualone.

Mechanism:

- Condensation: The primary amine ($R-NH_2$) reacts with the aldehyde to form an imine (Schiff base).
- Reduction: The nitro group is reduced (using $Fe/AcOH$ or H_2/Pd) to an aniline (amine).
- Cyclization: The newly formed aniline attacks the imine (or the amide if the acid was activated), closing the ring.

4.2 Indazole Formation

Alternatively, reaction with hydrazines can lead to indazole derivatives, which are potent scaffolds for anti-inflammatory agents.



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Figure 2: Divergent synthesis pathways transforming the core scaffold into bioactive heterocycles.[1][2]

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